

Amorolfine vs Ciclopirox molecular docking keratin target

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Compound Focus: trans-Amorolfine

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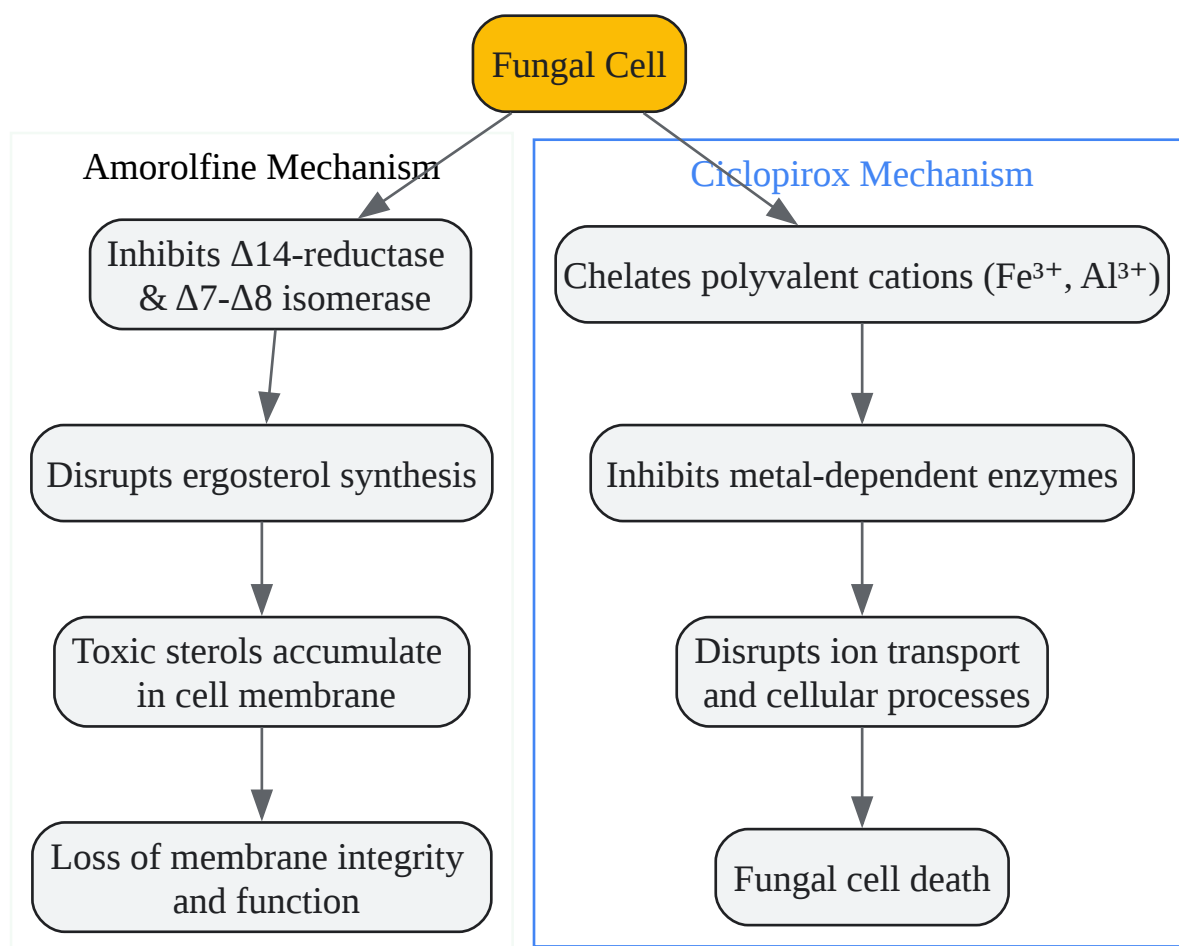
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Molecular Targets and Mechanisms of Action

Although direct molecular docking data for amorolfine with keratin is unavailable, the following table compares the fundamental mechanisms of both drugs based on search results.

Parameter	Amorolfine	Ciclopirox
Drug Class	Morpholine derivative [1] [2] [3]	Pyridine derivative (hydroxy pyridone) [2] [4]
Primary Molecular Mechanism	Inhibits $\Delta 14$-reductase and $\Delta 7$-$\Delta 8$ isomerase in the fungal ergosterol biosynthesis pathway [1] [2] [3].	Chelates polyvalent cations (Fe^{3+} , Al^{3+}), inhibiting metal-dependent enzymes [4].
Cellular Consequence	Depletes ergosterol and causes accumulation of toxic sterols in the fungal cell membrane, disrupting membrane function and permeability [1] [3].	Affects ion transport and cellular processes; also exhibits anti-inflammatory activity [2] [4].

The diagram below summarizes the distinct mechanisms of action against fungal cells.



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Comparative Efficacy and Pharmaceutical Properties

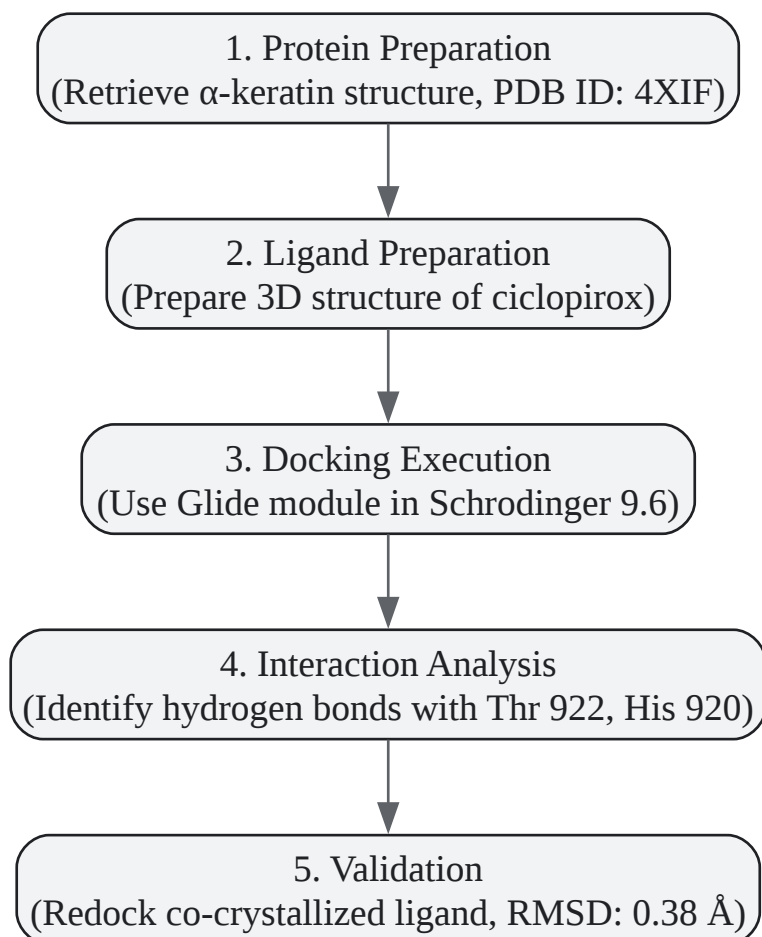
The following table compares key properties relevant to topical drug development for onychomycosis, including critical experimental data on nail permeability and keratin affinity.

Property	Amorphine	Ciclopirox
Common Formulation	5% nail lacquer [1] [2]	8% nail lacquer [2] [4]
Nail Permeability	No detectable permeation through full-thickness human nail in a comparative study [5].	Permeated human nails more deeply than amorphine and luliconazole in a comparative study [5].

Property	Amorolfine	Ciclopirox
Keratin Affinity (Free Drug Concentration)	3.9% free drug in 5% human nail keratin suspension [5].	1.1% free drug in 5% human nail keratin suspension [5].
Impact of Keratin on Antifungal Activity (MIC)	Information not available in the search results.	MIC for <i>T. rubrum</i> was not affected by the presence of 20% keratin [5].
Reported Complete Cure Rates	38-46% for toenail onychomycosis (after 6 months of treatment) [1] [6].	Specific cure rates for the lacquer are not detailed in the search results.
Dosing Frequency	Applied once or twice weekly [2] [3] [6].	Applied daily (lacquer layers removed weekly) [4].

Experimental Protocol for Molecular Docking

[7] provides a clear methodology for molecular docking with keratin, which can serve as a reference for your own investigations. The workflow is as follows:



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Detailed Methodology from Cited Study [7]:

- **Software & Module:** Glide module of the Schrodinger 9.6 software.
- **Target Protein:** α -keratin receptor (PDB ID: **4XIF**).
- **Ligand:** Ciclopirox (used as a reference standard).
- **Docking Validation:** The protocol was validated by redocking the reference ligand (ciclopirox) into the active site, achieving a root-mean-square deviation (RMSD) of **0.38 Å**, which confirms the reliability of the method.
- **Key Interactions:** The docking results revealed that ciclopirox binds tightly in the active site of α -keratin, forming hydrogen bonds with amino acid residues **Thr 922** and **His 920**.

Interpretation of Available Data for Drug Development

- **Amorolfine's High Keratin Binding:** The high keratin affinity of amorolfine (96.1% bound) [5] suggests it may act as a sustained-release reservoir within the nail plate, but this could also limit its

ability to reach the infection site in the nail bed.

- **Ciclopirox's Unique Profile:** Ciclopirox shows a favorable combination of good nail permeability and its antifungal activity (MIC) that remains potent even in a high-keratin environment [5]. Its additional anti-inflammatory and antibacterial properties may provide a broader therapeutic effect [2].
- **Clinical Application:** The choice in a clinical setting may involve trade-offs. Amorolfine offers a less frequent dosing schedule, while ciclopirox's properties may be advantageous for more permeation-resistant cases.

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